

N-Acetylpyrrolidine: A Technical Guide to Industrial Applications

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Compound of Interest

Compound Name: N-Acetylpyrrolidine

Cat. No.: B1266023

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For Researchers, Scientists, and Drug Development Professionals

N-Acetylpyrrolidine, a derivative of the five-membered nitrogen heterocycle pyrrolidine, is a versatile chemical intermediate with significant potential across various industrial sectors. While its primary role is firmly established in the pharmaceutical industry as a key building block for drug discovery and development, its properties as a polar aprotic solvent suggest potential in other areas such as agrochemicals and fine chemical synthesis. This technical guide provides a comprehensive overview of the known and potential industrial applications of **N-Acetylpyrrolidine**, with a focus on quantitative data, experimental protocols, and the underlying chemical pathways.

Physical and Chemical Properties

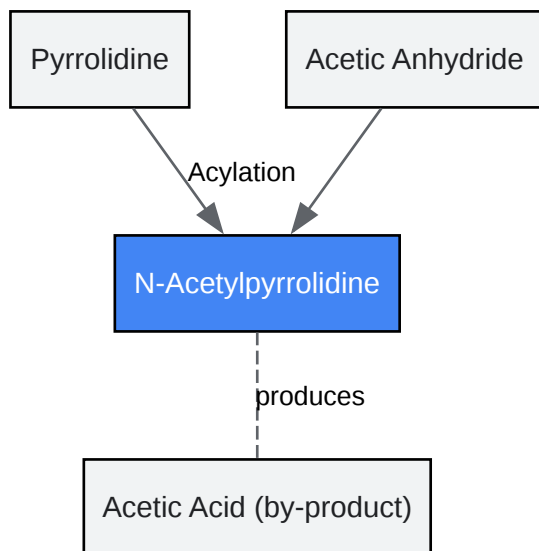
A thorough understanding of the physicochemical properties of **N-Acetylpyrrolidine** is essential for its application in industrial processes. Key data is summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₁ NO	--INVALID-LINK--
Molecular Weight	113.16 g/mol	--INVALID-LINK--
CAS Number	4030-18-6	--INVALID-LINK--
Appearance	Colorless liquid	--INVALID-LINK--
Boiling Point	212.1 ± 9.0 °C at 760 mmHg	--INVALID-LINK--
105-107 °C at 15 mmHg	--INVALID-LINK--	
Density	1.0 ± 0.1 g/cm ³	--INVALID-LINK--
Flash Point	90.8 ± 9.3 °C	--INVALID-LINK--
Vapor Pressure	0.2 ± 0.4 mmHg at 25°C	--INVALID-LINK--
Refractive Index	1.474	--INVALID-LINK--
Water Solubility	Miscible	--INVALID-LINK--
LogP	0.17	--INVALID-LINK--

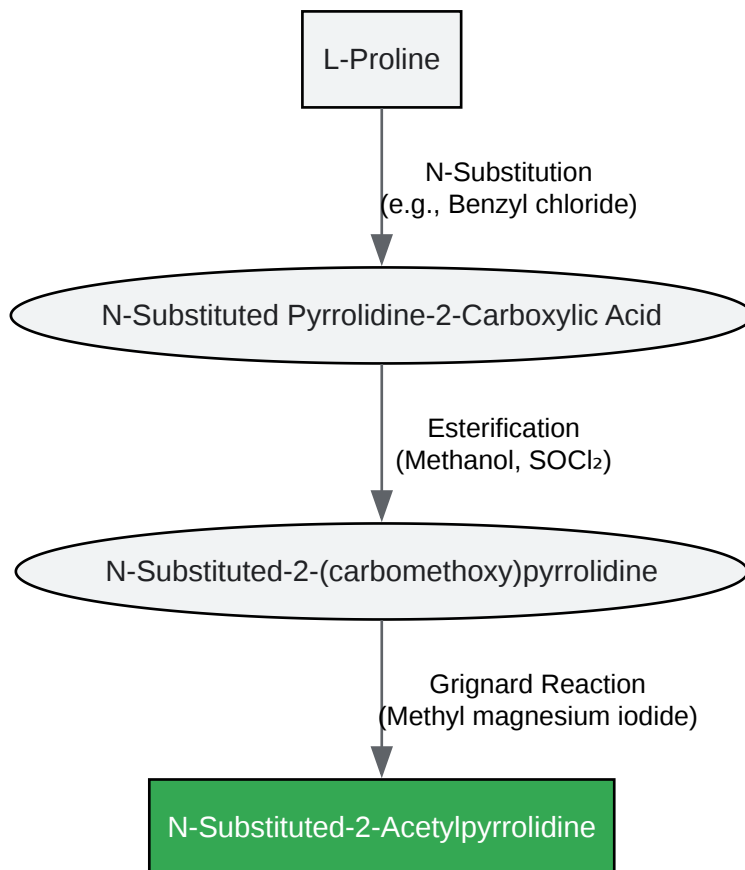
Industrial Synthesis of N-Acetylpyrrolidine

The industrial production of **N-Acetylpyrrolidine** is typically achieved through the acylation of pyrrolidine. A common and straightforward method involves the reaction of pyrrolidine with acetic anhydride.

Industrial Synthesis of N-Acetylpyrrolidine



Synthesis of N-Substituted-2-Acetylpyrrolidine Derivatives



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